

"pharmacokinetics and biodistribution of Sodium iodide I 131"

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Compound of Interest

Compound Name: Sodium iodide I 131

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An In-depth Technical Guide on the Pharmacokinetics and Biodistribution of Sodium Iodide I-131

Introduction

Sodium Iodide I-131 (Na^{131}I) is a radiopharmaceutical agent widely utilized in nuclear medicine for both diagnostic and therapeutic applications, primarily related to thyroid disorders.[1][2] Its efficacy is rooted in the thyroid gland's natural physiological mechanism for concentrating iodine to synthesize thyroid hormones.[1][3] The emission of beta particles by I-131 is responsible for its therapeutic effect, causing localized cell damage and destruction, while the accompanying gamma rays allow for external imaging.[1][4] This guide provides a comprehensive overview of the pharmacokinetics, biodistribution, and underlying cellular mechanisms of Sodium Iodide I-131, intended for researchers, scientists, and professionals in drug development.

Pharmacokinetics: ADME Profile

The journey of Sodium Iodide I-131 through the body is characterized by rapid absorption, targeted distribution to iodine-avid tissues, metabolic incorporation into thyroid hormones, and efficient renal excretion.

Table 1: Pharmacokinetic Parameters of Sodium Iodide I-131

Parameter	Description	Quantitative Data
Absorption	Following oral administration, Na ¹³¹ I is rapidly and extensively absorbed from the gastrointestinal (GI) tract.[5][6]	Approximately 90% of an administered oral dose is systemically absorbed within the first 60 minutes.[7]
Distribution	After absorption, iodide is primarily distributed throughout the extracellular fluid.[6][8] It is actively transported and concentrated in the thyroid gland, and to a lesser extent, in other tissues with the sodium-iodide symporter (NIS), such as the salivary glands, stomach, and choroid plexus. [6][8] It also accumulates in the breast, liver, gallbladder, and kidneys.[7] It is not protein-bound.[6][8]	The thyroid gland can concentrate iodide to levels 25 to 500 times higher than in plasma.[6][8]
Metabolism	Within the thyroid follicular cells, trapped iodide is rapidly oxidized to iodine by the enzyme thyroid peroxidase and incorporated into tyrosine residues on the thyroglobulin protein.[5][7][8]	Less than 0.2% of the iodide in the thyroid's "iodide trap" remains as free iodide due to this rapid organification process.[5][6][8]
Excretion	The primary route of excretion for iodide that is not taken up by the thyroid is through the kidneys via urine.[6][8] A smaller fraction is eliminated through feces.[7][9]	The normal range of urinary excretion is 37% to 75% of the administered dose, which can vary depending on the patient's thyroid and renal function.[6][7][8] Fecal excretion accounts for approximately 10% of the dose.[7][9]

Half-Life

The decay and elimination of I-131 are described by both its physical and effective half-lives.

Physical Half-Life: 8.04 days.

[8][9] Effective Half-Life

(Plasma): Approximately 12

hours.[9] Effective Half-Life

(Thyroid): Approximately 6

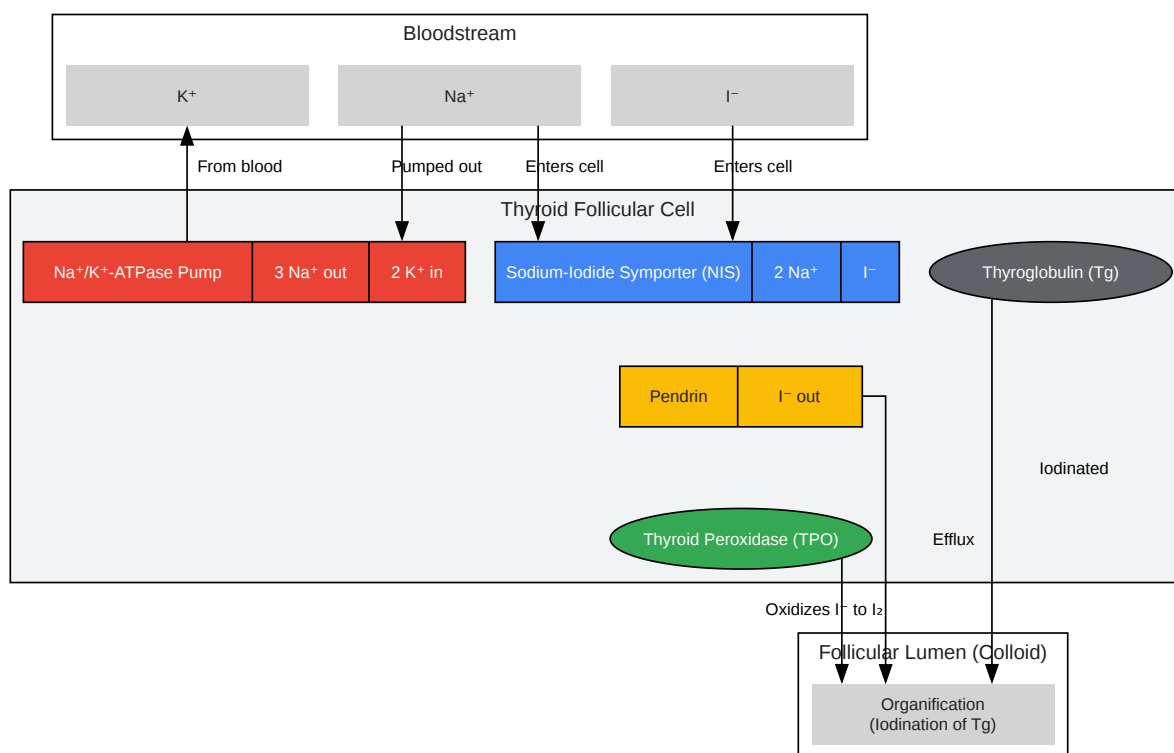
days.[9] Effective Half-Life

(Blocked Thyroid):

Approximately 1.4 hours.[7]

Cellular Mechanism of Iodide Uptake

The selective accumulation of iodide in thyroid cells is mediated by the sodium-iodide symporter (NIS), an integral membrane protein.[3][10] The process is an active transport mechanism driven by the sodium gradient maintained by the Na^+/K^+ -ATPase pump.[3] This mechanism is crucial for both the diagnostic imaging and therapeutic efficacy of I-131.



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